

Ohchinin Acetate: A Technical Review of a Promising Bioactive Limonoid

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Compound of Interest

Compound Name: *Ohchinin Acetate*

Cat. No.: *B1155075*

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Introduction

Ohchinin acetate is a naturally occurring limonoid, a class of highly oxygenated tetranortriterpenoids, that has been isolated from plants of the Meliaceae family, notably *Azadirachta indica* (Neem) and *Melia azedarach* Linn. var. *japonica* Makino.^{[1][2]} As a member of a chemical group renowned for a wide array of biological activities, including insecticidal, cytotoxic, and anti-inflammatory effects, **ohchinin acetate** presents a compelling subject for scientific investigation. This technical guide provides a comprehensive review of the available literature on **ohchinin acetate**, focusing on its chemical properties, and situating it within the broader context of related bioactive limonoids. While direct and extensive biological studies on **ohchinin acetate** are limited, this review consolidates the existing information and draws parallels with closely related compounds to illuminate its potential for future research and drug development.

Chemical and Physical Properties

Ohchinin acetate is characterized by a complex, polycyclic structure typical of limonoids. Its fundamental chemical and physical properties are summarized in the table below, based on data available in public chemical databases.

Property	Value	Source
Molecular Formula	C ₃₈ H ₄₄ O ₉	[1][2]
Molecular Weight	644.7 g/mol	[1]
IUPAC Name	[(1R,2S,4R,6R,9R,10R,11R,12S,14R,15R,18R)-14-acetyloxy-6-(furan-3-yl)-10-(2-methoxy-2-oxoethyl)-7,9,11,15-tetramethyl-3,17-dioxapentacyclo[9.6.1.0 ^{2,9} .0 ^{4,8} .0 ^{15,18}]octadec-7-en-12-yl] (E)-3-phenylprop-2-enoate	[1]
CAS Number	67023-81-8	[2]
Predicted Boiling Point	694.3±55.0 °C	[2]
Predicted Density	1.27±0.1 g/cm ³	[2]

Biological Activities and Therapeutic Potential

Direct experimental evidence for the biological activities of **ohchinin acetate** is not extensively documented in publicly available literature. However, its structural classification as a limonoid from *Azadirachta indica* and *Melia azedarach* provides a strong basis for inferring its potential bioactivities. Limonoids from these species are well-studied and have demonstrated significant therapeutic potential in several areas.

Cytotoxic and Anti-Cancer Activity

Numerous limonoids isolated from *Azadirachta indica* have exhibited potent cytotoxic effects against various human cancer cell lines.[1][3][4][5] For instance, studies on limonoids such as azadiradione, gedunin, and nimbolide have demonstrated their ability to induce apoptosis (programmed cell death) in cancer cells through the activation of caspase pathways.[1][3][6] These compounds have shown efficacy against leukemia, lung, stomach, breast, and melanoma cell lines.[3][4] Given that **ohchinin acetate** shares the core limonoid skeleton, it is a plausible candidate for possessing similar cytotoxic properties. Further investigation is

warranted to determine its specific IC₅₀ values against a panel of cancer cell lines and to elucidate its mechanism of action.

Insecticidal and Antifeedant Activity

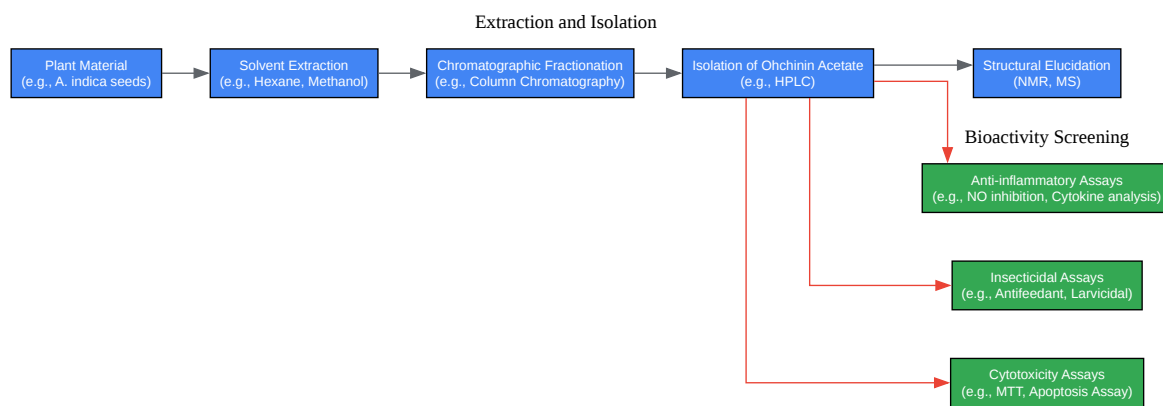
The Meliaceae family is a rich source of natural insecticides, with the limonoid azadirachtin being the most famous example.^[7] Limonoids from *Melia azedarach* have also shown significant antifeedant and insecticidal properties against a variety of insect pests.^{[8][9][10]} These compounds often act by disrupting insect growth, development, and feeding behavior. The structural attributes of **ohchinin acetate** suggest that it may contribute to the overall insecticidal activity of the plant extracts from which it is derived.

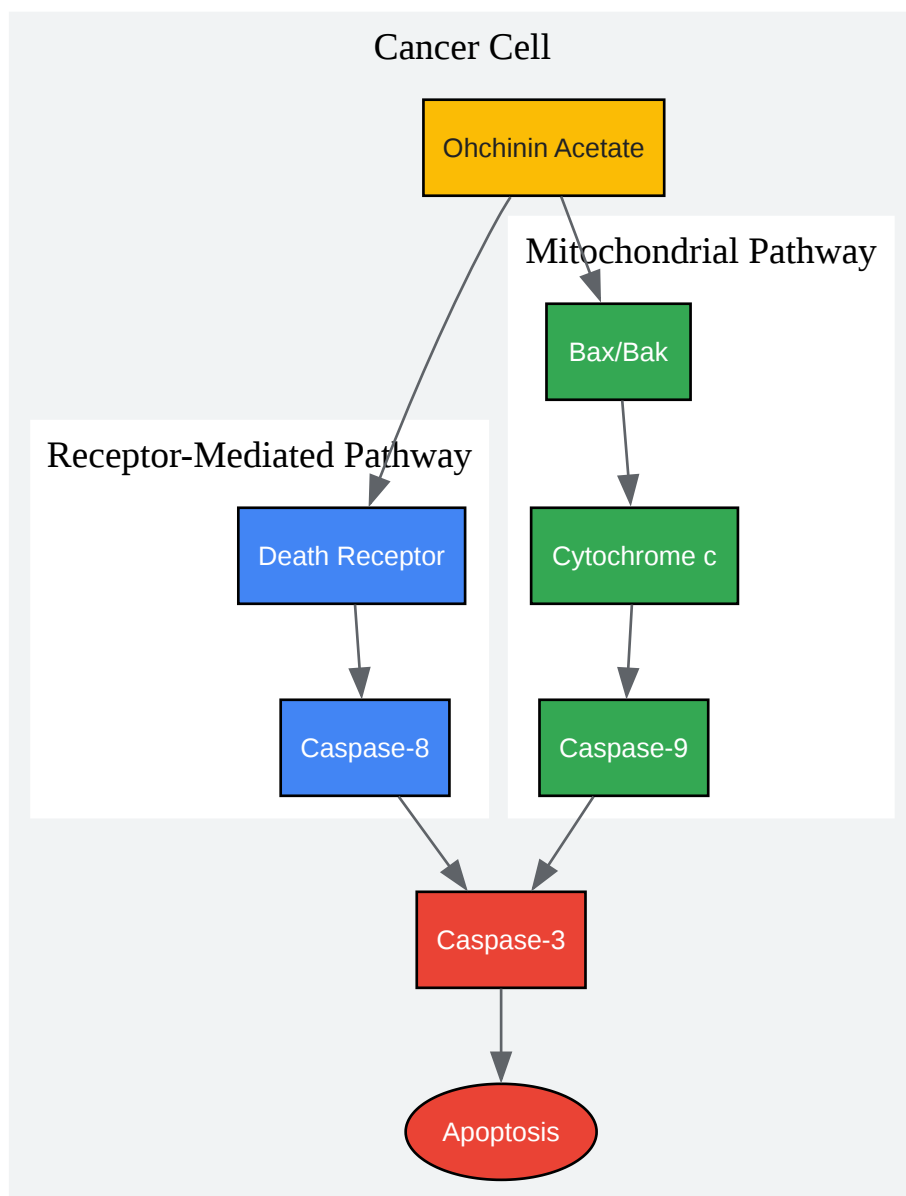
Anti-inflammatory Activity

Limonoids from neem have been reported to possess anti-inflammatory properties.^[11] While specific studies on **ohchinin acetate** are lacking, the general anti-inflammatory potential of this class of compounds suggests that it could be a valuable molecule for further research in this area.

Experimental Protocols

As there are no detailed published experimental studies specifically on the biological activities of **ohchinin acetate**, this section provides a generalized workflow for the isolation and bioactivity screening of limonoids, which would be applicable to the study of **ohchinin acetate**.





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